

# Application Notes and Protocols for HS80, a Selective FASN Inhibitor

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**HS80** is a potent and selective inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo biosynthesis of fatty acids. As an enantiomer of the thiophenopyrimidine compound Fasnall, **HS80** offers a valuable tool for investigating the role of FASN in various physiological and pathological processes, particularly in cancer metabolism. Elevated FASN expression is a hallmark of many cancers, making it an attractive target for therapeutic development. These application notes provide detailed protocols for the preparation and storage of **HS80** solutions for in vitro experimental use, along with an overview of its mechanism of action.

### **Data Presentation**

Table 1: Quantitative Data for HS80

Parameter	Value	Cell Line	Reference
IC50	7.13 μΜ	BT474	[1]
Molecular Weight	338.47 g/mol	N/A	[2]
Formula	C19H22N4S	N/A	[2]
CAS Number	2138838-57-8	N/A	



## **Experimental Protocols**

# Protocol 1: Preparation of a 10 mM HS80 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **HS80**, which can be further diluted to working concentrations for various in vitro assays.

#### Materials:

- HS80 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

#### Procedure:

- Equilibrate **HS80** to Room Temperature: Before opening, allow the vial of **HS80** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weigh HS80 Powder: In a sterile environment (e.g., a laminar flow hood), carefully weigh the
  desired amount of HS80 powder using a calibrated analytical balance. For example, to
  prepare 1 mL of a 10 mM stock solution, weigh out 0.33847 mg of HS80.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the weighed **HS80** powder. For a 10 mM stock, if you weighed 0.33847 mg, add 100 μL of DMSO.
- Ensure Complete Dissolution: Vortex the solution gently until the HS80 powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
   Visually inspect the solution to ensure there are no visible particles.



 Aliquot for Storage: Dispense the 10 mM HS80 stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the stock solution is subjected to.

# Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the **HS80** DMSO stock solution into an aqueous medium, such as cell culture medium or phosphate-buffered saline (PBS), for use in experiments.

#### Materials:

- 10 mM HS80 stock solution in DMSO
- Sterile cell culture medium or PBS
- Sterile pipette tips and tubes

#### Procedure:

- Determine Final Concentration: Decide on the final concentration of HS80 required for your experiment.
- Serial Dilution (Recommended): To avoid precipitation of the hydrophobic compound in the aqueous medium, it is recommended to perform serial dilutions of the DMSO stock solution in DMSO first, before the final dilution into the aqueous buffer.
- Final Dilution: Add the appropriate volume of the HS80 stock solution (or a diluted DMSO stock) to the pre-warmed cell culture medium or buffer. For example, to prepare 1 mL of a 10 μM working solution from a 10 mM stock, add 1 μL of the stock solution to 999 μL of the medium.
- Mix Thoroughly: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing, which can cause shearing of cellular components if they are present.



DMSO Concentration Control: Crucially, ensure that the final concentration of DMSO in the
working solution is kept to a minimum, typically below 0.5%, to avoid solvent-induced cellular
toxicity.[1] Always include a vehicle control (medium with the same final concentration of
DMSO) in your experiments.

## **Protocol 3: Storage and Stability of HS80 Solutions**

Proper storage is critical to maintain the activity of HS80.

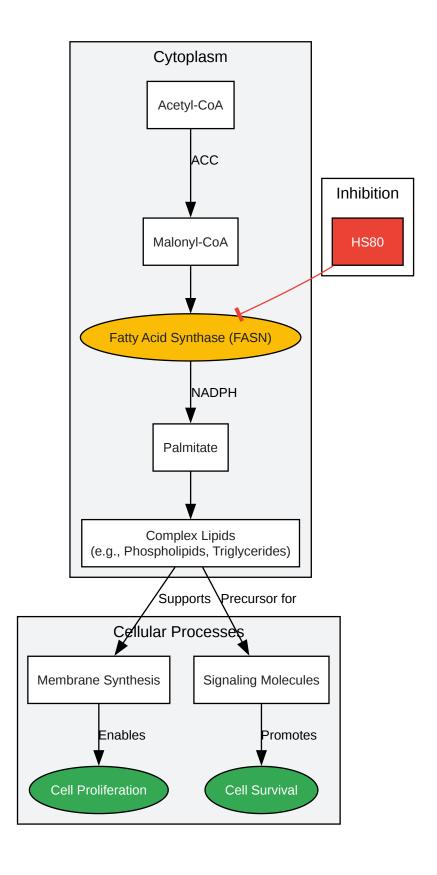
- Powder: Store the solid HS80 compound at -20°C for long-term storage (up to 3 years). For shorter periods, it can be stored at 4°C (up to 2 years).
- Stock Solution in DMSO: Store the 10 mM stock solution in single-use aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[3]
- Working Solutions: It is highly recommended to prepare fresh working solutions in aqueous media for each experiment. Avoid storing HS80 in aqueous solutions for extended periods, as its stability may be compromised.

#### Important Considerations:

- Avoid Repeated Freeze-Thaw Cycles: Repeatedly freezing and thawing the DMSO stock solution can lead to degradation of the compound. Using single-use aliquots is the best practice.
- Protect from Light: While not explicitly stated for HS80, it is good practice to protect stock solutions of organic compounds from prolonged exposure to light.

# **Mandatory Visualizations**





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Caption: FASN signaling pathway and the inhibitory action of HS80.





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Caption: General experimental workflow for using **HS80** in cell-based assays.

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